

An In-depth Technical Guide to 4-tert-Butylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonyl
chloride

Cat. No.: B083295

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This technical guide provides a comprehensive overview of **4-tert-Butylbenzenesulfonyl chloride**, a key intermediate in pharmaceutical and organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications.

Core Chemical Properties and Data

4-tert-Butylbenzenesulfonyl chloride is an organosulfur compound valued for its role in introducing the 4-tert-butylbenzenesulfonyl group into molecules, a common moiety in various drug candidates.^[1] Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
Molecular Weight	232.73 g/mol	[2][3][4]
Chemical Formula	C ₁₀ H ₁₃ ClO ₂ S	[1][3][4]
Linear Formula	(CH ₃) ₃ CC ₆ H ₄ SO ₂ Cl	[2]
CAS Number	15084-51-2	[1][2][3]
Appearance	White to off-white crystalline solid or powder	[1]
Melting Point	78-81 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents	[1][5]
Odor	Pungent	[1]

Synthesis and Purification: Experimental Protocols

High-purity **4-tert-butylbenzenesulfonyl chloride** is crucial for its application in the pharmaceutical industry, particularly for the synthesis of drugs for intestinal diseases.[6] Below are detailed experimental protocols for its synthesis and purification.

Synthesis of Crude 4-tert-Butylbenzenesulfonyl Chloride

The synthesis of **4-tert-butylbenzenesulfonyl chloride** can be achieved through the chlorosulfonation of 4-tert-butylbenzenesulfonic acid.[6]

Materials:

- 4-tert-butylbenzenesulfonic acid
- Chlorinating agent (e.g., thionyl chloride)
- Solvent (e.g., dichloromethane)

Protocol:

- In a suitable reaction vessel, charge 4-tert-butylbenzenesulfonic acid.
- Add the chlorinating agent (e.g., thionyl chloride) to the reaction vessel.
- The reaction is typically carried out in a suitable solvent like dichloromethane.
- Allow the reaction to proceed, which results in the formation of crude **4-tert-butylbenzenesulfonyl chloride**.^[6]
- Following the reaction, the crude product can be extracted using a suitable solvent.^[6]

Purification of 4-tert-Butylbenzenesulfonyl Chloride by Crystallization

A method to obtain high-purity **4-tert-butylbenzenesulfonyl chloride** involves crystallization using an alkane solvent.^[6] This process effectively removes impurities.^[6]

Materials:

- Crude **4-tert-butylbenzenesulfonyl chloride**
- Alkane solvent (e.g., heptane or cyclohexane)
- Water

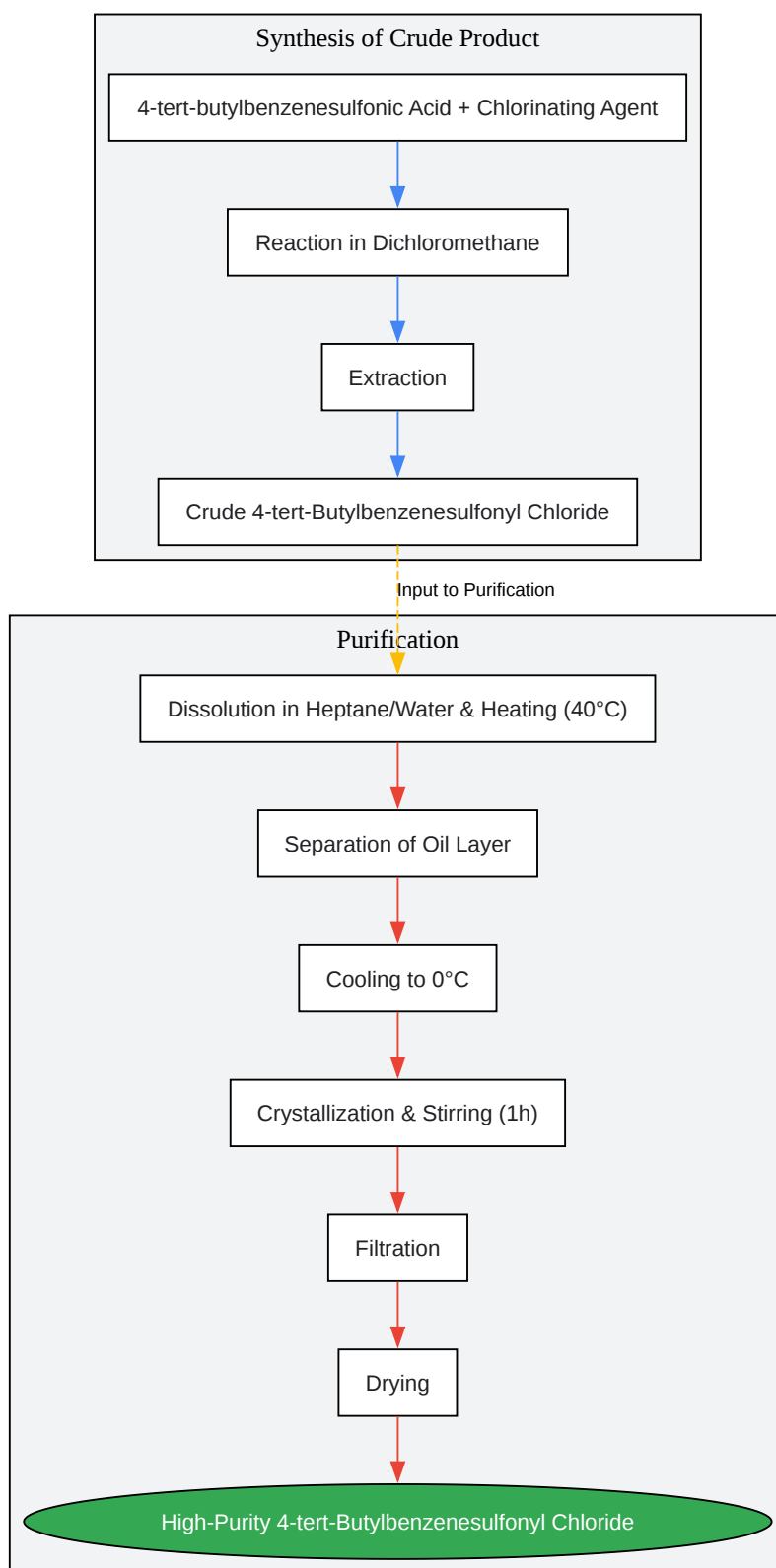
Protocol:

- To a mixture of heptane (400 g) and water (700 g), add the crude **4-tert-butylbenzenesulfonyl chloride** reaction solution dropwise.
- After the addition is complete, raise the temperature of the mixture to 40 °C.
- Separate the oil layer from the aqueous layer.
- Cool the separated oil layer to 0 °C over a period of 2 hours.
- Stir the mixture at 0 °C for 1 hour to allow for the precipitation of crystals.

- Filter the precipitated crystals.
- Dry the filtered crystals to obtain high-purity **4-tert-butylbenzenesulfonyl chloride**. An HPLC area percentage of 99.8% can be achieved with this method.[6]

Experimental Workflow: Synthesis and Purification

The following diagram illustrates the workflow for the synthesis and purification of high-purity **4-tert-butylbenzenesulfonyl chloride**.



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Caption: Workflow for the synthesis and purification of **4-tert-butylbenzenesulfonyl chloride**.

Applications in Drug Development

4-tert-Butylbenzenesulfonyl chloride is a versatile reagent in organic synthesis and plays a significant role in the pharmaceutical industry.[1]

- **Intermediate for Sulfonamides:** It is extensively used as an intermediate in the synthesis of sulfonamide-based drugs.[1]
- **Protease Inhibitors:** This compound is particularly important in the preparation of protease inhibitors and other bioactive molecules.[1]
- **Synthesis of Novel Compounds:** It has been used in the synthesis of novel compounds with potential medicinal applications, such as 1-[bis-(4-fluorophenyl)-methyl]-4-(4-tert-butylbenzenesulfonyl)piperazine, which has been studied for its antimicrobial properties.

Safety and Handling

4-tert-Butylbenzenesulfonyl chloride is classified as a hazardous and corrosive chemical.[1][7][8] It can cause severe skin burns and eye damage.[2][8] Proper personal protective equipment, including gloves, eye shields, and a face shield, should be worn when handling this compound.[2] It is moisture-sensitive and should be stored in a dry, well-ventilated place.[1] In case of inhalation or skin contact, immediate medical attention is required.[1][7] It is important to consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.[7]

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-tert-Butylbenzenesulfonyl chloride 98 15084-51-2 [sigmaaldrich.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. scbt.com [scbt.com]

- 5. Benzenesulfonyl chloride - Wikipedia [en.wikipedia.org]
- 6. JP2012121816A - Production method of high purity 4-tert-butylbenzenesulfonyl chloride - Google Patents [patents.google.com]
- 7. Page loading... [guidechem.com]
- 8. 4-tert-Butylbenzenesulfonyl chloride, 98% 10 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
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